

Safeguarding Your Research: A Guide to Handling Lacto-N-difucohexaose II

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Compound of Interest

Compound Name: *Lacto-N-difucohexaose II*

Cat. No.: *B164729*

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This guide provides essential safety and logistical information for the handling of **Lacto-N-difucohexaose II**, a di-fucosylated human milk oligosaccharide used in biomedical research. Adherence to these procedures is critical for ensuring personnel safety and maintaining product integrity.

I. Personal Protective Equipment (PPE)

When handling **Lacto-N-difucohexaose II**, which is typically a white to off-white solid, the following personal protective equipment is mandatory to prevent inhalation, skin, and eye contact.^{[1][2][3][4][5]}

- **Lab Coat:** A standard laboratory coat is required to protect clothing and skin from incidental contact with the powder.^{[2][3]}
- **Eye Protection:** Safety glasses with side shields are the minimum requirement.^[5] For procedures with a higher risk of dust generation, chemical splash goggles are recommended.^{[2][6]}
- **Gloves:** Disposable nitrile gloves are required for handling the substance.^{[3][5]} It is crucial to change gloves immediately if they become contaminated.^[3] For tasks with significant powder handling, double-gloving can provide an extra layer of protection.^[5]

- Respiratory Protection: If work is performed in a poorly ventilated area or if there is a potential for generating dust, a NIOSH-approved N95 respirator or equivalent should be used to avoid breathing in particles.[2]
- Footwear: Closed-toe shoes must be worn at all times in the laboratory to protect against spills and falling objects.[2]

II. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Lacto-N-difucohexaose II** from receipt to experimental use.

- Receiving and Inspection:
 - Upon receipt, visually inspect the package for any signs of damage or leakage.
 - Verify that the container is sealed and the label matches the product ordered.
 - Don the appropriate PPE (lab coat, gloves, safety glasses) before opening the shipping container.
- Storage:
 - Store **Lacto-N-difucohexaose II** in a tightly sealed container in a dry environment.[7]
 - Follow the specific storage temperature requirements provided by the supplier, which can range from 2-8°C to below -15°C.[7]
- Preparation for Use:
 - Before handling the powder, ensure the work area (e.g., a chemical fume hood or a designated clean bench) is clean and uncluttered.
 - If possible, handle the solid material in a fume hood or a ventilated enclosure to minimize dust inhalation.
 - Allow the container to equilibrate to room temperature before opening to prevent condensation.

- Weighing and Aliquoting:
 - Perform weighing and aliquoting in a chemical fume hood or on a balance with a draft shield to contain any airborne powder.
 - Use clean spatulas and weighing boats.
 - Close the primary container tightly immediately after use.
- Experimental Use:
 - When dissolving the compound or adding it to a reaction, do so in a manner that minimizes splashing or aerosol generation.
 - Maintain all required PPE throughout the experimental procedure.

III. Disposal Plan

Proper disposal of **Lacto-N-difucohexaose II** and associated waste is essential to prevent environmental contamination and ensure a safe laboratory environment.

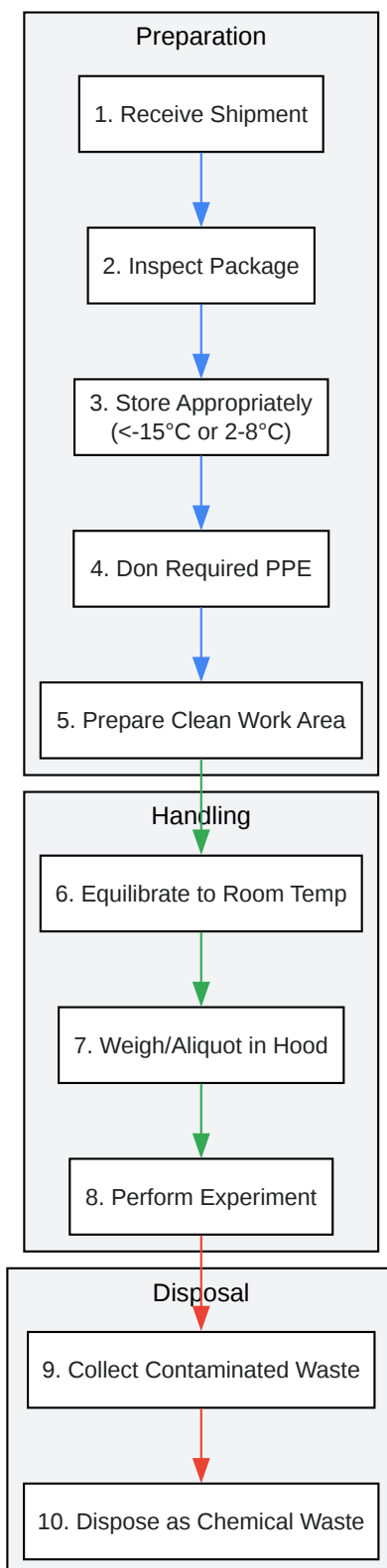
- Unused Product: Unwanted or expired **Lacto-N-difucohexaose II** should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.
- Contaminated Materials: All disposable materials that have come into contact with **Lacto-N-difucohexaose II**, such as gloves, weighing boats, and pipette tips, should be collected in a designated, sealed waste bag or container. This container should be clearly labeled as chemical waste and disposed of following institutional guidelines.
- Empty Containers: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as chemical waste. Once decontaminated, the container can be disposed of according to institutional policies.

IV. Quantitative Data Summary

The following table summarizes key quantitative information for **Lacto-N-difucohexaose II**.

Property	Value	Source
Molecular Formula	C ₃₈ H ₆₅ NO ₂₉	[1] [7] [8] [9]
Molecular Weight	999.91 g/mol	[1] [7] [8] [9]
Appearance	White to Off-white to Pale Brown Solid	[1]
Purity	≥95%	[1]
Storage Temperature	<-15°C or 2-8°C	[7]
Precautionary Codes	P261, P262	[7]

V. Visual Workflow for Safe Handling



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